

Pipoxide Chlorohydrin: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: *Pipoxide chlorohydrin*

Cat. No.: *B1494807*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pipoxide chlorohydrin, a natural product isolated from the plant *Piper attenuatum*, is a molecule of interest within the scientific community.^[1] This technical guide provides a comprehensive summary of its known physical and chemical properties. Due to the limited availability of published experimental data, this document combines computed data with general knowledge of chlorohydrins to offer a thorough overview for research and drug development purposes.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Pipoxide chlorohydrin** are summarized below. It is important to note that while some properties have been computationally predicted, experimental data for characteristics such as melting and boiling points remain largely unavailable in publicly accessible literature.

Table 1: Physical and Chemical Properties of **Pipoxide Chlorohydrin**

Property	Value	Source
Molecular Formula	C ₂₁ H ₁₉ ClO ₆	PubChem CID: 100854335[2]
Molecular Weight	402.8 g/mol	PubChem CID: 100854335[2]
IUPAC Name	[(1S,2S,5R,6S)-5-(benzoyloxy)-2-chloro-1,6-dihydroxycyclohex-3-en-1-yl]methyl benzoate	PubChem CID: 100854335[2]
CAS Number	29228-15-7	PubChem CID: 100854335[2]
Predicted Boiling Point	555.4 ± 50.0 °C at 760 mmHg	Huaxueyuan[3]
Computed XLogP3	2.8	PubChem CID: 100854335[2]
Topological Polar Surface Area	93.1 Å ²	PubChem CID: 100854335[2]
Hydrogen Bond Donor Count	2	PubChem CID: 100854335[2]
Hydrogen Bond Acceptor Count	6	PubChem CID: 100854335[2]
Rotatable Bond Count	7	PubChem CID: 100854335[2]
Natural Source	Piper attenuatum	BOC Sciences[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Pipoxide chlorohydrin** are not extensively documented in the available literature. However, general methodologies for the synthesis and analysis of chlorohydrins can be adapted.

Synthesis of Chlorohydrins

A common method for the synthesis of chlorohydrins involves the ring-opening of an epoxide with a source of hydrochloric acid. This reaction is typically carried out in an appropriate solvent.

General Workflow for Chlorohydrin Synthesis



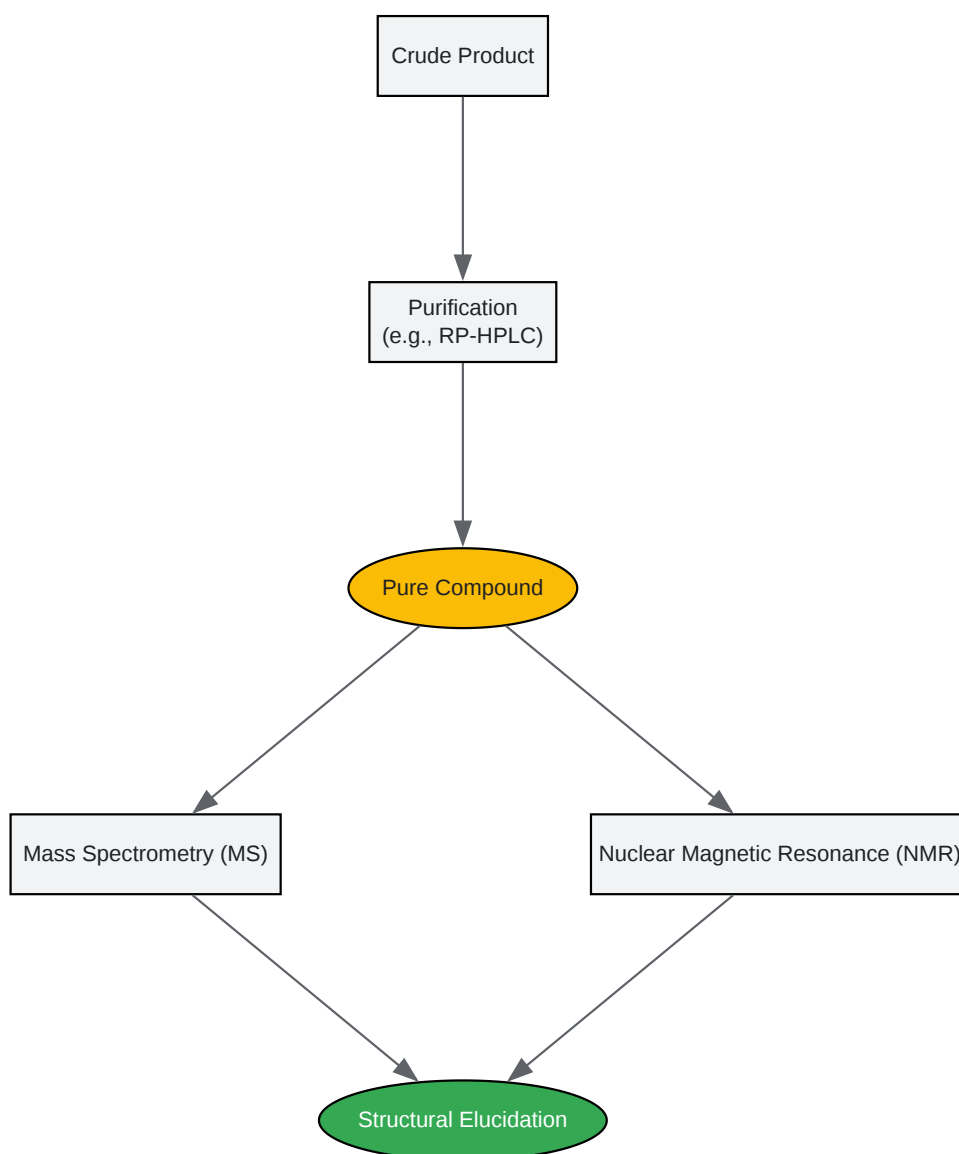
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Caption: General workflow for the synthesis of chlorohydrins from epoxides.

Purification and Analysis

Purification of chlorohydrins is often achieved using chromatographic techniques such as column chromatography or High-Performance Liquid Chromatography (HPLC). Structural elucidation and analysis typically involve spectroscopic methods.

Workflow for Purification and Analysis



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Caption: General workflow for purification and analysis of chlorohydrins.

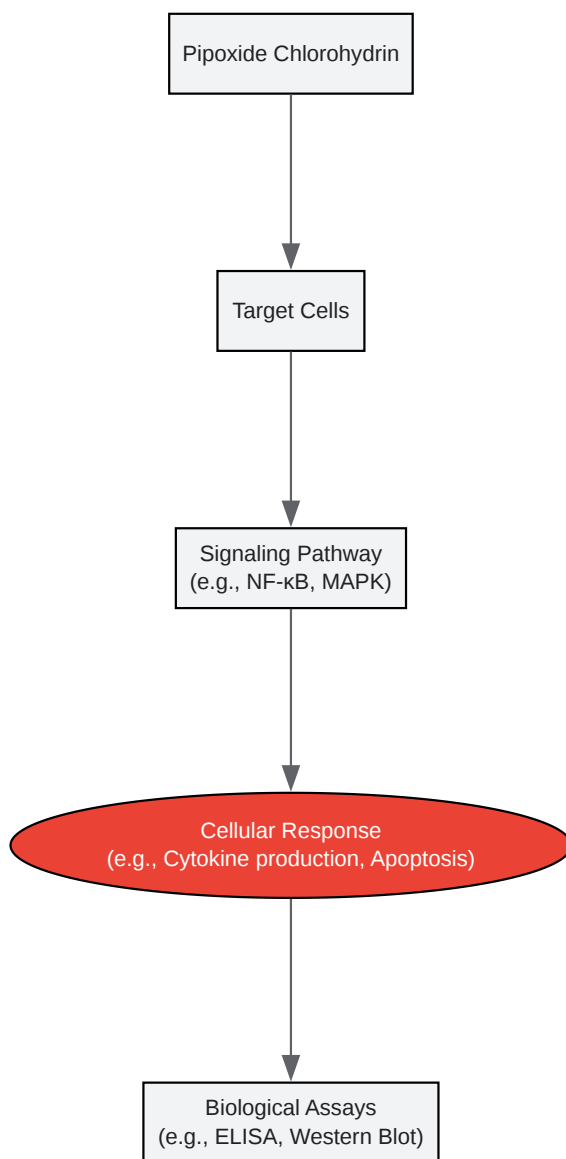
Spectroscopic Data

While specific ^1H NMR, ^{13}C NMR, and mass spectrometry data for **Pipoxide chlorohydrin** from the primary literature are not readily accessible, a key publication by Joshi et al. (1979) reportedly contains revised structural information based on 360 MHz PMR spectral evidence and decoupling experiments.[4] Access to this publication would be critical for detailed structural analysis.

Biological Activity and Signaling Pathways

The biological activity of **Pipoxide chlorohydrin** has not been extensively studied. However, various compounds isolated from Piper species have demonstrated a range of biological activities, including anti-inflammatory, antimicrobial, and anticancer effects. For instance, some compounds from Piper attenuatum have shown IL-6 inhibitory and anticancer activities. This suggests that **Pipoxide chlorohydrin** may also possess noteworthy biological properties that warrant further investigation.

Potential Signaling Pathway Investigation



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Caption: A logical diagram for investigating the potential signaling pathways affected by **Pipoxide chlorohydrin**.

Conclusion

Pipoxide chlorohydrin is a natural product with a defined chemical structure. While its fundamental chemical properties have been computed, a significant gap exists in the publicly available experimental data, particularly concerning its physical properties and detailed spectroscopic analysis. Furthermore, its biological activities and potential mechanisms of action remain largely unexplored. This technical guide highlights the current state of knowledge and underscores the need for further research to fully characterize this intriguing molecule for its potential applications in drug discovery and development. The primary literature from its initial isolation and structural revision is a critical resource that needs to be consulted for more definitive data.

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